

Technical Deep Dive: (R)-Xyl-SDP (CAS 917377-75-4)

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Compound of Interest

Compound Name: (R)-Xyl-SDP
CAS No.: 528521-89-3; 917377-75-4
Cat. No.: B2456012

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Advanced Chiral Ligand for High-Efficiency Asymmetric Hydrogenation

Executive Summary

(R)-Xyl-SDP (CAS: 917377-75-4) is a premier chiral spiro diphosphine ligand characterized by its rigid 1,1'-spirobiindane backbone and sterically demanding 3,5-dimethylphenyl (xylyl) substituents.^{[1][2]} Developed primarily by the Zhou group at Nankai University, this ligand represents a significant evolution in ligand design, overcoming the flexibility issues inherent in atropisomeric ligands like BINAP.

This guide details the physicochemical properties, mechanistic advantages, and a validated protocol for the asymmetric hydrogenation of aromatic ketones—the "gold standard" application for this ligand class.

Chemical Profile & Structural Logic^[3]

The core advantage of **(R)-Xyl-SDP** lies in the synergy between its spiro-rigidity and xylyl-steric bulk. Unlike binaphthyl-based ligands (e.g., BINAP), which rely on atropisomerism (hindered

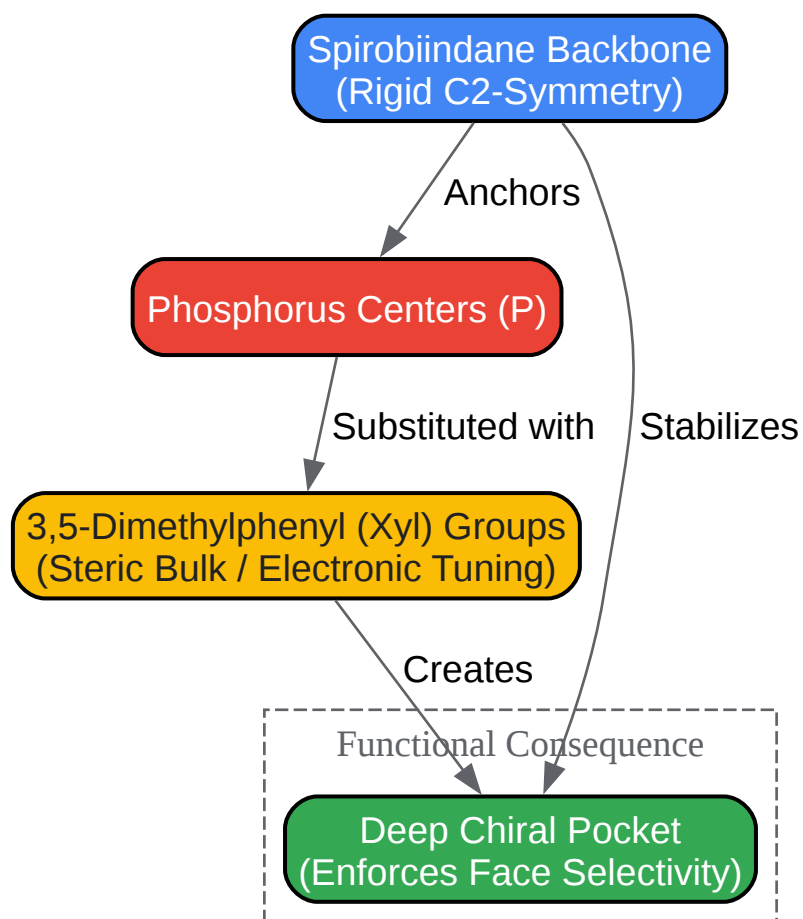
rotation), the spirobiindane backbone of SDP is chemically fused, eliminating the possibility of racemization under high-temperature conditions.

Physicochemical Data Table

Property	Specification
Common Name	(R)-Xyl-SDP
IUPAC Name	(R)-(+)-7,7'-Bis[di(3,5-dimethylphenyl)phosphino]-1,1'-spirobiindane
CAS Number	917377-75-4
Formula	C ₄₉ H ₅₀ P ₂
Molecular Weight	700.87 g/mol
Appearance	White to off-white solid
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , THF, Toluene; Insoluble in Hexanes, Water
Optical Rotation	(c = 0.5, CHCl ₃)
Air Sensitivity	High (Oxidation prone in solution)

Structural Visualization

The following diagram illustrates the ligand's architecture, highlighting the "Deep Chiral Pocket" created by the xyl groups, which is critical for substrate orientation.



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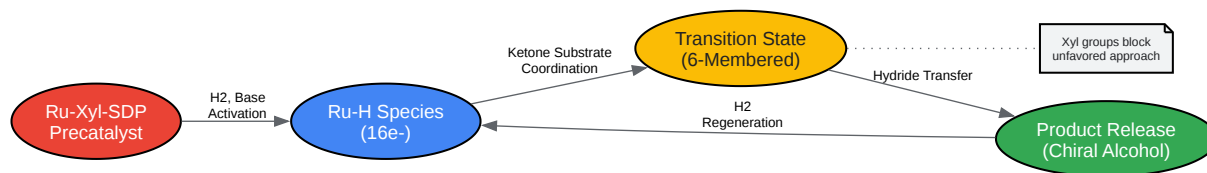
Figure 1: Structural logic of **(R)-Xyl-SDP** showing the flow from backbone rigidity to the creation of a selective chiral environment.

Mechanism of Action: Ru-Catalyzed Hydrogenation[7]

When complexed with Ruthenium (e.g., in combination with a diamine like DPEN), **(R)-Xyl-SDP** operates via a metal-ligand bifunctional mechanism. The "Xyl" groups serve a dual purpose:

- **Steric Wall:** They prevent the substrate from approaching the metal center in the "wrong" orientation.
- **Electronic Activation:** The electron-rich nature of the xylyl rings increases the electron density on the phosphorus, stabilizing the active metal hydride species.

Catalytic Cycle Diagram



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Figure 2: Simplified catalytic cycle for ketone hydrogenation. The steric bulk of Xyl-SDP dictates the geometry of the Transition State (TS).

Validated Experimental Protocol

Application: Asymmetric Hydrogenation of Acetophenone (Model Substrate) Target: (R)-1-Phenylethanol Expected Outcome: >95% Yield, >98% ee

4.1 Reagents & Equipment

- Ligand: **(R)-Xyl-SDP** (11 mg, 0.015 mmol)
- Metal Precursor: [RuCl₂(p-cymene)]₂ (4.6 mg, 0.0075 mmol)
- Diamine Co-ligand: (R,R)-DPEN (1,2-diphenylethylenediamine) (3.2 mg, 0.015 mmol)
- Substrate: Acetophenone (1.20 g, 10 mmol)
- Base: t-BuOK (1.0 M in t-BuOH, 0.1 mL)
- Solvent: Anhydrous 2-Propanol (IPA), degassed.
- Apparatus: High-pressure stainless steel autoclave (Parr reactor).

4.2 Step-by-Step Workflow

Step 1: Catalyst Pre-formation (In-situ)

- Why: Pre-forming the complex ensures correct stoichiometry and prevents ligand oxidation before metal coordination.
- In a glovebox (Ar atmosphere), charge a dry Schlenk tube with $[\text{RuCl}_2(\text{p-cymene})]_2$, **(R)-Xyl-SDP**, and (R,R)-DPEN.
- Add 2 mL of anhydrous IPA.
- Stir at 80°C for 1 hour. The solution should turn from orange-red to a clear yellow-orange, indicating the formation of the $\text{RuCl}_2(\text{Xyl-SDP})(\text{DPEN})$ complex. Cool to room temperature.

Step 2: Reaction Assembly

- Add the substrate (Acetophenone) to the catalyst solution.
- Add the base (t-BuOK solution). Note: The base is essential to generate the active Ru-H species by eliminating HCl.
- Transfer the mixture via cannula into the autoclave (pre-purged with Argon).

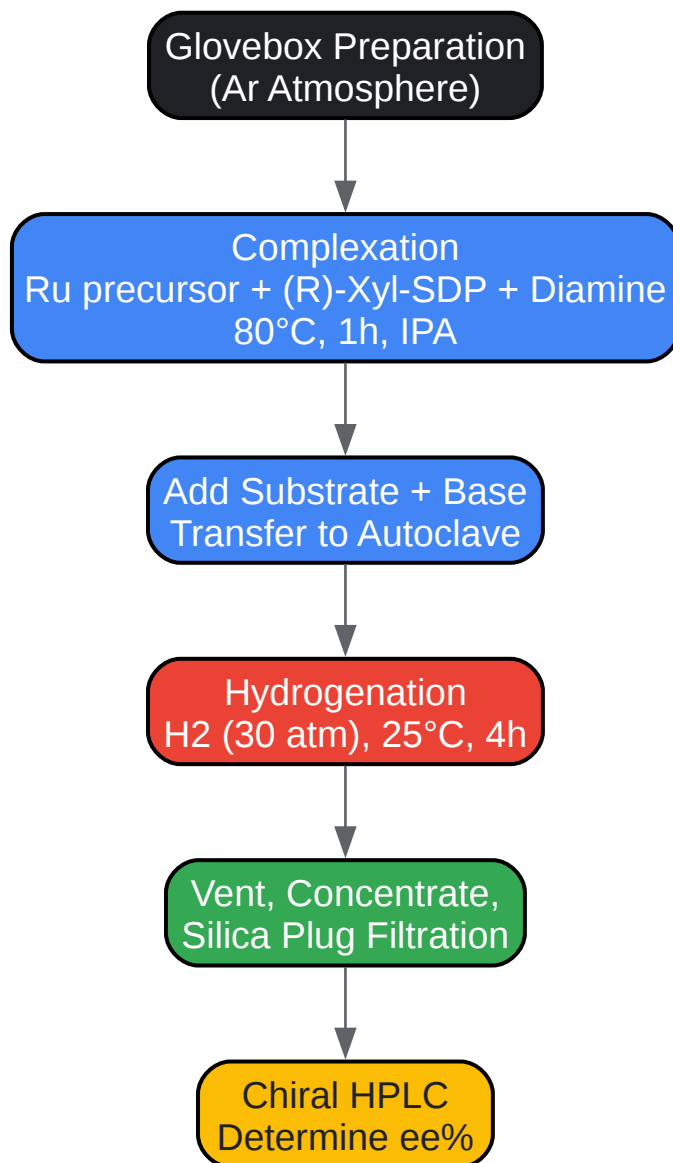
Step 3: Hydrogenation

- Purge the autoclave with Hydrogen gas (H_2) three times (pressurize to 10 atm, then vent).
- Pressurize to 10-30 atm (approx. 150-450 psi).
- Stir vigorously at 25-30°C for 2-4 hours.
- Monitoring: Check H_2 uptake. Reaction is complete when pressure stabilizes.

Step 4: Workup & Analysis

- Vent H_2 carefully in a fume hood.
- Concentrate the solvent under reduced pressure.^[3]
- Pass the residue through a short silica plug (eluent: Et_2O) to remove the metal catalyst.
- Analysis: Determine ee% via Chiral HPLC (e.g., Chiralcel OD-H column, Hexane/IPA 95:5).

Experimental Workflow Diagram



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Figure 3: Operational workflow for the asymmetric hydrogenation of ketones using **(R)-Xyl-SDP**.

Handling & Safety Protocols

- **Oxidation Sensitivity**: Like all electron-rich phosphines, **(R)-Xyl-SDP** is prone to oxidation to the phosphine oxide (SDP(O)), which is catalytically inactive for this specific mechanism.

- Protocol: Always store in a glovebox or under inert gas (Ar/N₂). Solutions should be degassed via freeze-pump-thaw cycles.
- Toxicity: Classified as Acute Tox. 4 (Oral).^{[4][5]} Avoid inhalation of dust.
- PPE:^{[4][5]} Wear nitrile gloves, safety goggles, and use a fume hood for all manipulations outside a glovebox.
- Storage: Keep at -20°C for long-term stability.

References

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